

Solubility profile of desvenlafaxine succinate in different solvents

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Compound of Interest

Compound Name: Desvenlafaxine Succinate

Cat. No.: B001076

Desvenlafaxine is classified as a Biopharmaceutics Classification System (BCS) Class 1 drug, indicating high solubility and high permeability.

An FDA environmental assessment report indicates a moderate aqueous solubility of 32 g/L for **desvenlafaxine succinate**. Furthermore, it is described as being highly soluble under physiological pH conditions (pH 1.2-7.4). One key data point from an FDA document indicates that the maximum solubility of the desvenlafaxine base is 31 mg/mL in 0.1N Hydrochloric acid, which corresponds to a pH of approximately 1.2.

Table 1: Aqueous Solubility of <

